

Javanicin C: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Javanicin C

Cat. No.: B1672811

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An In-depth Overview of the Naphthoquinone Antibiotic

This technical guide provides a comprehensive overview of **Javanicin C**, a naphthoquinone metabolite with notable biological activities. The information is tailored for researchers, scientists, and professionals in the field of drug development, offering detailed data on its chemical properties, biological functions, and relevant experimental methodologies.

Molecular and Physicochemical Properties

Javanicin C is a naturally occurring compound belonging to the naphthoquinone class, first isolated from the fungus *Fusarium javanicum*.^[1] It is also produced by other fungi, including the endophytic fungus *Chloridium* sp. found in the neem tree (*Azadirachta indica*) and *Fusarium solani*.^{[2][3]}

Molecular Identity and Chemical Formula

Parameter	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₄ O ₆	[2]
Molecular Weight	290.27 g/mol	[2]
IUPAC Name	5,8-dihydroxy-2-methoxy-6-methyl-7-(2-oxopropyl)naphthalene-1,4-dione	
CAS Registry Number	476-45-9	

Physicochemical Characteristics

Property	Description	Reference(s)
Appearance	Red crystals with a coppery luster	
Solubility	Soluble in alkalis	
Melting Point	Decomposes at 207.5-208 °C	

Biological Activity and Mechanism of Action

Javanicin C has demonstrated significant biological activity, particularly as an antibacterial and antifungal agent.

Antibacterial and Antifungal Spectrum

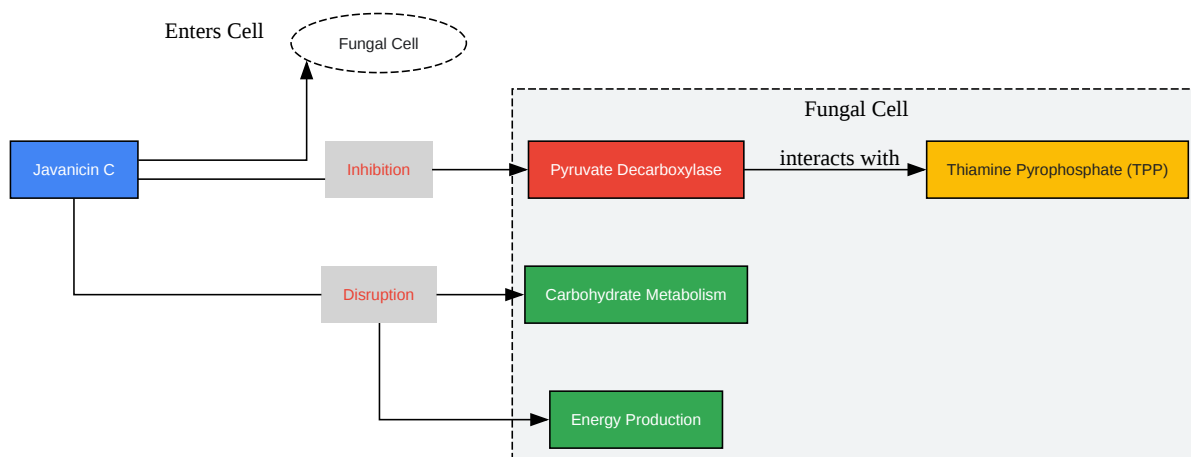
Javanicin C exhibits selective and potent activity against various microorganisms.

Organism	Activity	MIC Value	Reference(s)
Pseudomonas aeruginosa	Strong antibacterial	2 µg/mL	[2]
Pseudomonas fluorescens	Strong antibacterial	2 µg/mL	
Candida albicans	Moderate antifungal	20-40 µg/mL	[2]
Fusarium oxysporum	Moderate antifungal	20-40 µg/mL	[2]
Escherichia coli	Moderate antibacterial	20-40 µg/mL	[2]
Bacillus sp.	Moderate antibacterial	20-40 µg/mL	[2]
Cryptococcus neoformans	Potent antifungal	Not specified	

Mechanism of Action

The primary mechanism of action of **Javanicin C** involves the disruption of key metabolic pathways in susceptible organisms. It is a known inhibitor of pyruvate decarboxylase, an essential enzyme in anaerobic fermentation.[4][5] This inhibition is achieved through a reaction with the coenzyme thiamine pyrophosphate.

Furthermore, studies on the antifungal activity of recombinant javanicin against *Cryptococcus neoformans* have revealed that it likely acts on intracellular targets. The compound appears to penetrate the fungal cell and interfere with carbohydrate metabolism and energy production, specifically impacting the glycolysis pathway and mitochondrial respiration.



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